# Technical Monograph: Dimethyl 2-methylhexanedioate (CAS 19780-94-0)

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Dimethyl 2-methylhexanedioate* |
| *CAS No.:* | *19780-94-0* |
| *Cat. No.:* | *B010742* |

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Synthesis, Reactivity, and Industrial Applications[1]

## Executive Summary

**Dimethyl 2-methylhexanedioate** (CAS 19780-94-0), also known as dimethyl 2-methyladipate, is a specialized aliphatic diester utilized as a high-value intermediate in organic synthesis.[1] Unlike its linear analog (dimethyl adipate), the presence of the

-methyl group introduces asymmetry and steric influence, making it a critical building block for constructing substituted cyclopentanone scaffolds via the Dieckmann condensation.

This monograph details the physicochemical profile, synthesis pathways, and downstream applications of **Dimethyl 2-methylhexanedioate**, with a specific focus on its role in pharmaceutical and agrochemical manufacturing (e.g., conazole fungicides) and fragrance chemistry.

## Physicochemical Characterization

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**Dimethyl 2-methylhexanedioate** is a colorless, high-boiling liquid with a faint, ester-like odor. Its branched structure results in a lower freezing point compared to linear adipates, enhancing its utility as a low-temperature plasticizer and solvent.

Table 1: Key Physicochemical Properties

| Property | Value | Condition/Note |
|---|---|---|
| Molecular Formula | | |
| Molecular Weight | 188.22 g/mol | |
| CAS Number | 19780-94-0 | |
| Boiling Point | 109–110 °C | @ 14 mmHg (Vacuum) |
| Boiling Point | ~219.6 °C | @ 760 mmHg (Standard) |
| Density | 1.023 g/cm³ | @ 20 °C |
| Refractive Index | | |
| Solubility | Miscible | Ethanol, Ether, Toluene |
| Solubility | Immiscible | Water (Hydrophobic) |
| Flash Point | ~107 °C | Closed Cup |

# Synthesis and Production Strategies

## Industrial Synthesis

The primary industrial route involves the esterification of 2-methyladipic acid with methanol. 2-methyladipic acid itself is often recovered as a byproduct from the oxidation of methylcyclohexanol or via the carbonylation of dienes.

Reaction:

## Process Workflow

The following workflow illustrates the industrial isolation and purification process, ensuring the removal of mono-esters and water to drive equilibrium.

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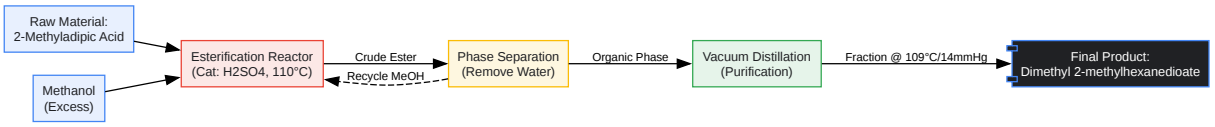


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Figure 1: Industrial synthesis workflow for **Dimethyl 2-methylhexanedioate** involving acid-catalyzed esterification and vacuum distillation.

# Core Application: The Dieckmann Condensation

The most significant chemical utility of **Dimethyl 2-methylhexanedioate** is its capacity to undergo Dieckmann condensation.[2][3] This intramolecular Claisen condensation cyclizes the linear diester into a 5-membered ring (cyclopentanone derivative), a privileged scaffold in bioactive molecules.

## Mechanism and Regioselectivity

Treatment with a strong base (e.g., Sodium Methoxide) generates an enolate. Due to the methyl substitution at the C2 position, two cyclization pathways are theoretically possible, but the formation of the 5-membered ring is thermodynamically favored.

Product: Methyl 3-methyl-2-oxocyclopentanecarboxylate.

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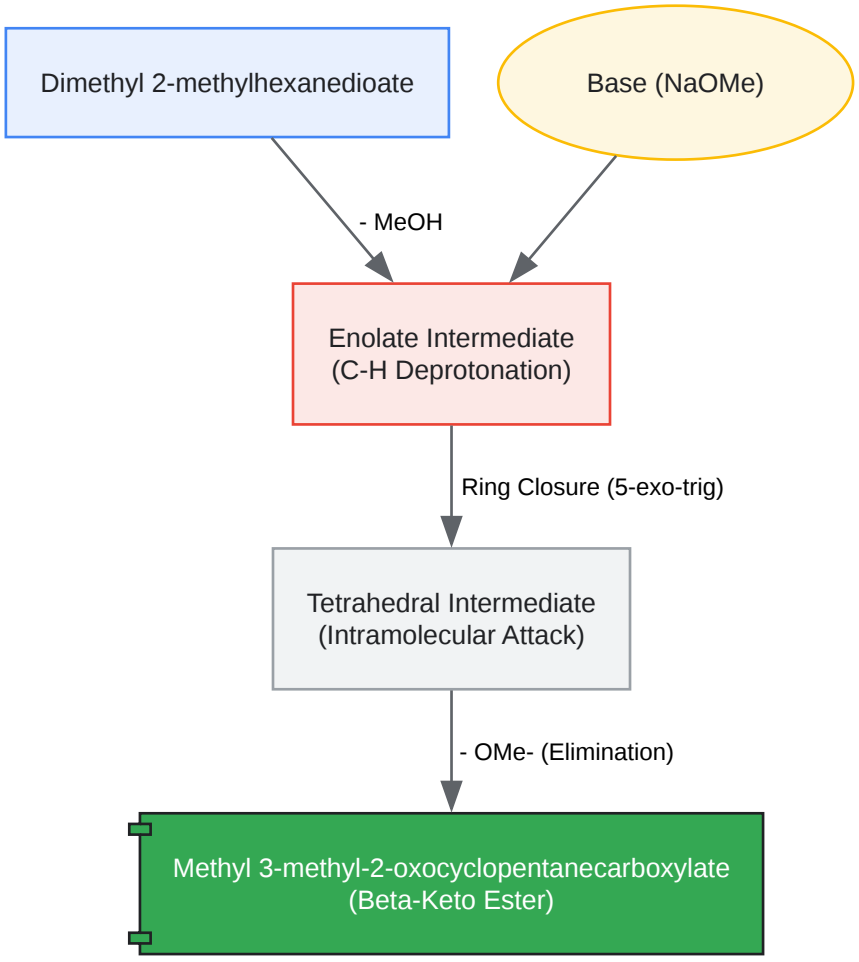


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Figure 2: Mechanistic pathway of the Dieckmann condensation converting the linear diester into a cyclic beta-keto ester.

## Experimental Protocol: Cyclization to Methyl 3-methyl-2-oxocyclopentanecarboxylate

Objective: Synthesis of the cyclopentanone intermediate for pharmaceutical derivatization.

Reagents:

- **Dimethyl 2-methylhexanedioate** (1.0 eq)[4]
- Sodium Methoxide (NaOMe), 30% in MeOH (1.2 eq)

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- Solvent: Toluene (anhydrous)

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, dropping funnel, and a Dean-Stark trap (or distillation head) to remove methanol.
- Charging: Charge the flask with anhydrous Toluene and heat to 80°C.
- Addition: Slowly add the NaOMe solution.
- Reaction: Add **Dimethyl 2-methylhexanedioate** dropwise over 60 minutes. The mixture will turn cloudy as the sodium enolate salt precipitates.
- Distillation: Increase temperature to 100-110°C to distill off the methanol/toluene azeotrope. Driving off methanol is critical to push the equilibrium forward (Le Chatelier's principle).
- Work-up: Cool the mixture to 0°C. Quench with glacial acetic acid or dilute HCl to neutralize the enolate.
- Extraction: Wash the organic layer with water and brine. Dry over

  .
- Isolation: Remove solvent under reduced pressure. The residue is the crude

  -keto ester, which can be decarboxylated or alkylated further.[2][5]

# Downstream Industrial Applications

## Pharmaceutical & Agrochemical Intermediates

The cyclopentanone ring generated from this diester is a precursor for conazole fungicides (e.g., Metconazole derivatives) and anti-inflammatory agents (e.g., Loxoprofen precursors).

- Mechanism: The

  -keto ester moiety allows for facile alkylation at the

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-position (gem-dimethylation) followed by decarboxylation to yield substituted cyclopentanones.

## Fragrance Chemistry

Methyl-substituted cyclopentanones are structural analogs of Jasmonates, which are ubiquitous in perfumery for their floral and fruity notes. **Dimethyl 2-methylhexanedioate** serves as a raw material for synthesizing these "nature-identical" aroma chemicals (e.g., analogs found in wild strawberry).

## Polymer Modification

In polyester synthesis, replacing a fraction of standard adipic acid with **Dimethyl 2-methylhexanedioate** introduces methyl side-chains into the polymer backbone.

- Effect: Disrupts chain packing

  Reduces Crystallinity

  Lowers Glass Transition Temperature (

  ).
- Use Case: Flexible coatings and low-temperature plasticizers.

## Safety and Handling

While classified as a general chemical intermediate, standard laboratory safety protocols must be observed.

- GHS Classification:
  - Eye Irritation: Category 2A (Causes serious eye irritation).
  - Flammability: Combustible Liquid (Class IIIB).
- Storage: Store in a cool, dry, well-ventilated area away from strong oxidizing agents and alkalis.

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- PPE: Safety glasses with side shields, nitrile gloves, and lab coat. Use in a fume hood to avoid inhalation of vapors during high-temperature processing.

## References


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